

# Safeguarding Your Laboratory: Proper Disposal of Ornidazole-13C2,15N2

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## Compound of Interest

Compound Name: Ornidazole-13C2,15N2

Cat. No.: B15621826

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. The proper disposal of chemical reagents, such as the isotopically labeled compound **Ornidazole-13C2,15N2**, is a critical component of laboratory safety and regulatory compliance. This guide provides a clear, step-by-step procedure for the safe disposal of **Ornidazole-13C2,15N2**, ensuring the protection of both laboratory personnel and the environment.

## Hazard and Disposal Summary

**Ornidazole-13C2,15N2** is classified as harmful if swallowed and requires careful handling as hazardous waste.<sup>[1][2]</sup> Adherence to institutional and local regulations for hazardous chemical waste disposal is mandatory.

Identifier	Classification	Disposal Recommendation
Ornidazole-13C2,15N2	Acute Toxicity, Oral (Category 4) <sup>[1][2]</sup>	Dispose of as hazardous waste in accordance with local, state, and federal regulations. <sup>[1][3]</sup>

## Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the safe disposal of **Ornidazole-13C2,15N2**. This procedure is designed to minimize exposure and ensure regulatory

compliance.

1. Personal Protective Equipment (PPE): Before handling **Ornidazole-13C2,15N2** for disposal, it is essential to be equipped with the appropriate PPE. This includes:

- Safety goggles
- Chemical-resistant gloves
- Laboratory coat

2. Waste Segregation:

- **Ornidazole-13C2,15N2** waste, including empty containers and contaminated materials (e.g., absorbent pads, pipette tips), must be segregated from non-hazardous waste.
- Use a designated, properly labeled hazardous waste container. The container should be in good condition, compatible with the chemical, and have a secure lid.

3. Container Labeling:

- Clearly label the hazardous waste container with the full chemical name: "**Ornidazole-13C2,15N2**".
- Include the appropriate hazard pictograms (e.g., exclamation mark for acute toxicity).
- Indicate the date when the waste was first added to the container.

4. Waste Collection:

- For solid waste, carefully place it into the designated hazardous waste container.
- For solutions, if permissible by your institution's waste management plan, you may be required to collect it in a designated liquid hazardous waste container. Do not mix with incompatible waste streams.
- For spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place the contaminated absorbent into the solid hazardous waste container.[3]

#### 5. Storage Pending Disposal:

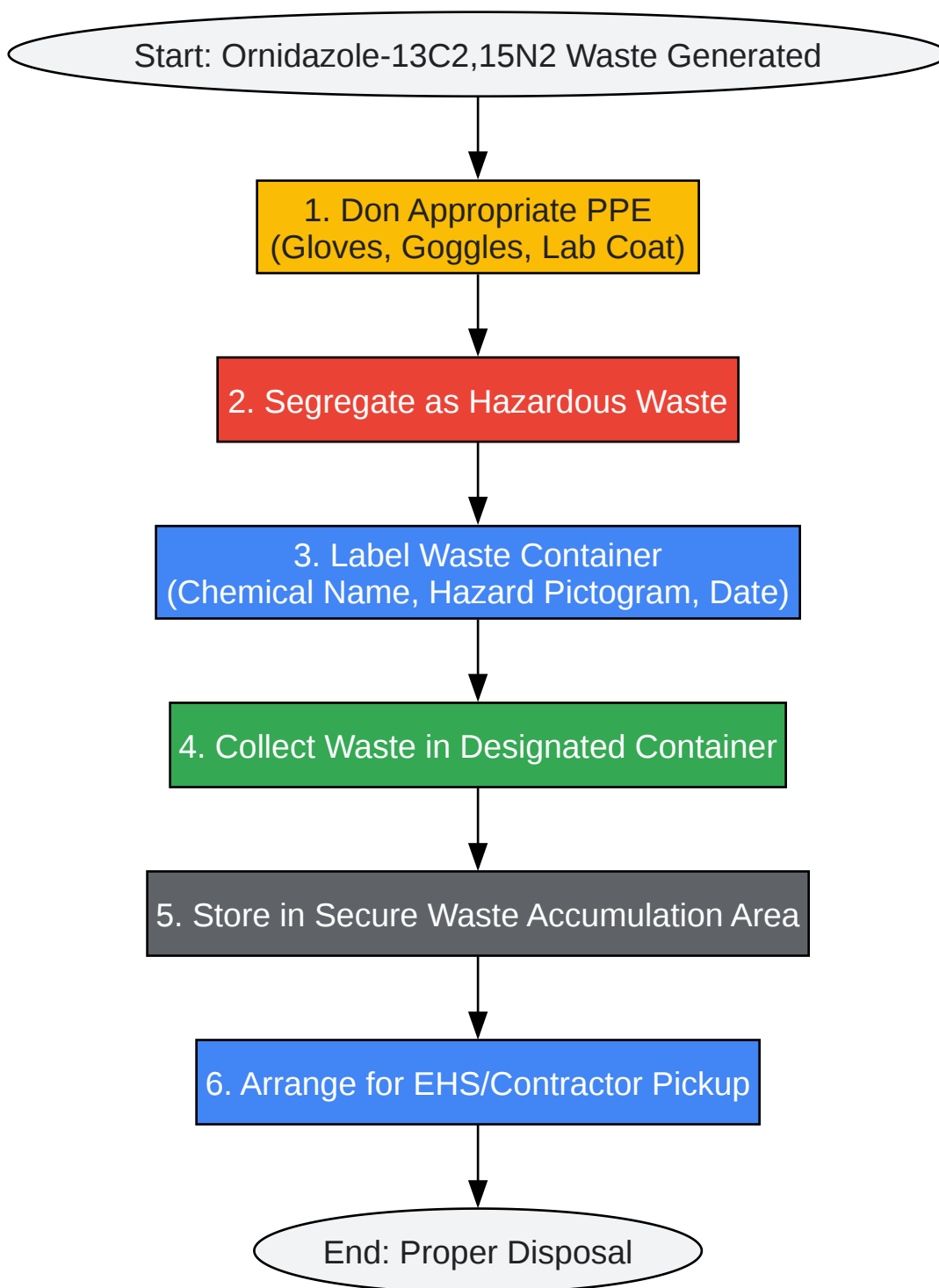
- Store the sealed hazardous waste container in a designated, well-ventilated, and secure waste accumulation area.
- Ensure the storage area is away from incompatible materials.

#### 6. Final Disposal:

- Arrange for the collection of the hazardous waste by your institution's environmental health and safety (EHS) department or a licensed hazardous waste disposal contractor.
- Do not pour **Ornidazole-13C2,15N2** down the drain or dispose of it in the regular trash.<sup>[1][3]</sup>  
This is to prevent contamination of surface water and soil.<sup>[1]</sup>

## Disposal Workflow

The following diagram illustrates the decision-making and operational process for the proper disposal of **Ornidazole-13C2,15N2**.



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Caption: Workflow for the safe disposal of **Ornidazole-13C2,15N2**.

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## References

- 1. witega.de [witega.de]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. hpc-standards.com [hpc-standards.com]
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